Lanthanum Iodide: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Lanthanum iodide	
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This technical guide provides an in-depth overview of the fundamental physicochemical properties of **lanthanum iodide** (LaI_3), specifically its molar mass and density. It includes detailed experimental protocols for the determination of these properties and outlines a common synthesis route.

Quantitative Physicochemical Data

The key quantitative properties of **lanthanum iodide** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molar Mass	519.62	g/mol	
Density	5.63	g/mL	at 25 °C
Melting Point	772	°C	
Chemical Formula	LaI_3		

Experimental Protocols

This section details the methodologies for the synthesis of **lanthanum iodide** and the experimental determination of its molar mass and density.

Synthesis of **Lanthanum Iodide**

A common method for the synthesis of anhydrous **lanthanum iodide** involves the direct reaction of lanthanum metal with elemental iodine.[1]

Materials:

- Lanthanum metal (powder or turnings)

- Iodine (solid, sublimed)

- Inert atmosphere glovebox or Schlenk line

- Quartz ampoule or tube furnace

- High-temperature furnace

Procedure:

- Inside an inert atmosphere glovebox, a stoichiometric amount of lanthanum metal and iodine are placed in a quartz ampoule.

- The ampoule is evacuated and sealed under vacuum.

- The sealed ampoule is placed in a tube furnace and slowly heated to 600-800 °C.

- The reaction is held at this temperature for several hours to ensure complete reaction.

- The furnace is then slowly cooled to room temperature.

- The resulting **lanthanum iodide** product is a white to yellowish crystalline solid.[2]

Another documented synthesis route involves the reaction of lanthanum metal with mercury(II) iodide.[1]

Determination of Molar Mass

The molar mass of a non-volatile solid like **lanthanum iodide** can be experimentally determined using several techniques. One classical and instructive method is freezing point

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depression.

Method: Freezing Point Depression

Principle: The freezing point of a solvent is depressed when a non-volatile solute is dissolved in it. The extent of this depression is directly proportional to the molal concentration of the solute. By measuring the freezing point depression, the molar mass of the solute can be calculated using the following equation:

$$\Delta T_f = K_f * m$$

where:

- ΔT_f is the freezing point depression (Tf, solvent - Tf, solution)

- K_f is the cryoscopic constant of the solvent

- m is the molality of the solution (moles of solute / kg of solvent)

Procedure:

- A precisely weighed amount of a suitable solvent (e.g., cyclohexane) is placed in a freezing point apparatus.

- The freezing point of the pure solvent is carefully measured by cooling the solvent and recording the temperature at which it freezes.

- A precisely weighed amount of **lanthanum iodide** is added to the solvent and completely dissolved.

- The freezing point of the resulting solution is measured using the same procedure.

- The freezing point depression (ΔT_f) is calculated.

- The molality of the solution is determined from the equation above.

- The molar mass of **lanthanum iodide** is then calculated using the following formula:

Molar Mass = (mass of solute) / (molality * mass of solvent in kg)

Determination of Density

The density of a solid can be determined by measuring its mass and volume. For an irregularly shaped solid like a crystalline powder, the volume can be determined by the displacement method.

Method: Liquid Displacement

Principle: A solid submerged in a liquid displaces a volume of liquid equal to its own volume. By measuring the volume of the displaced liquid, the volume of the solid can be determined.

Materials:

- Analytical balance

- Graduated cylinder or pycnometer

- A liquid in which **lanthanum iodide** is insoluble and does not react (e.g., a dry, non-polar solvent, given that LaI_3 is hygroscopic and soluble in water).

Procedure using a Graduated Cylinder:

- A known mass of **lanthanum iodide** is weighed using an analytical balance.

- A graduated cylinder is partially filled with the chosen liquid, and the initial volume (V_1) is recorded.

- The weighed **lanthanum iodide** is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped.

- The new volume of the liquid (V_2) is recorded.

- The volume of the **lanthanum iodide** is the difference between the final and initial volumes ($V = V_2 - V_1$).

- The density is then calculated using the formula:

Density = mass / volume

Procedure using a Pycnometer (for higher accuracy):

- The mass of the empty, clean, and dry pycnometer is determined (m_1).

- The pycnometer is filled with the chosen liquid, and its mass is determined (m_2).

- The pycnometer is emptied, dried, and a known mass of **lanthanum iodide** is added (m_3). The mass of the pycnometer with the solid is determined ($m_4 = m_1 + m_3$).

- The pycnometer containing the solid is then filled with the liquid, and the total mass is determined (m_5).

- The density of the solid is calculated using the following equation:

$$Density_{solid} = (m_3 * Density_{liquid}) / (m_2 - m_1 - (m_5 - m_4))$$

Workflow and Logical Relationships

The following diagram illustrates the logical workflow from the synthesis of **lanthanum iodide** to the characterization of its molar mass and density.
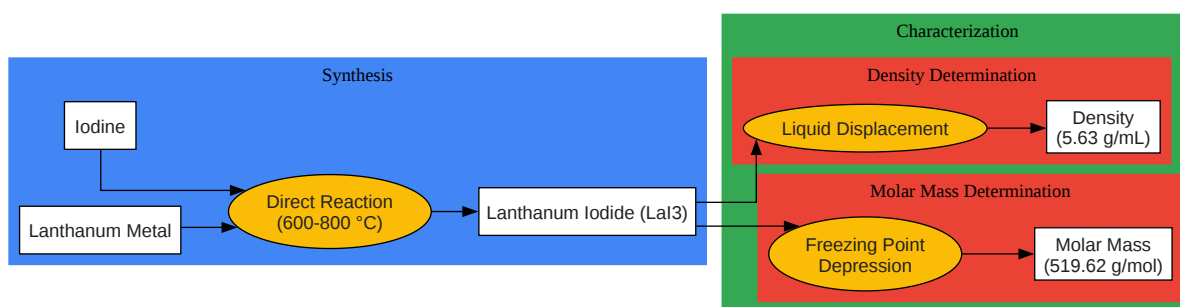
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Caption: Workflow for Synthesis and Characterization of **Lanthanum Iodide**.

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References

- 1. Lanthanum(III) iodide - Wikipedia [en.wikipedia.org]

- 2. CAS 13813-22-4: Lanthanum iodide | CymitQuimica [cymitquimica.com]

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